

Application Notes & Protocols for N-nitroso-nebivolol Analysis

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Compound of Interest

Compound Name: *N-nitroso-nebivolol*

Cat. No.: *B16330781*

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Introduction

N-nitroso-nebivolol is a nitrosamine drug substance-related impurity (NDSRI) of nebivolol, a beta-blocker used for treating hypertension.[1][2][3] Due to the potential carcinogenic nature of nitrosamine impurities, regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent guidelines for their control in pharmaceutical products.[4][5][6][7] The acceptable intake (AI) limit for **N-nitroso-nebivolol** has been set at 1500 ng/day.[1][3][8][9] This necessitates the development of highly sensitive and specific analytical methods for its detection and quantification at trace levels in nebivolol drug substances and formulations.

This document provides detailed sample preparation techniques and analytical protocols for the determination of **N-nitroso-nebivolol**, primarily utilizing Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), a technique widely adopted for its high sensitivity and selectivity.[10][11]

Mechanism of Formation

N-nitroso-nebivolol can form if the secondary amine functional group present in the nebivolol molecule reacts with nitrosating agents.[2] This reaction can be facilitated by the presence of

nitrite salts under acidic conditions.[5] Sources of nitrosating agents can include residual nitrites in excipients or other raw materials used in the manufacturing process.[3][5]

Sample Preparation Techniques

Effective sample preparation is critical for accurate and robust quantification of **N-nitroso-nebivolol**, as it aims to extract the analyte from the sample matrix while minimizing interferences.[12] The choice of technique depends on the sample matrix (i.e., active pharmaceutical ingredient - API, or finished drug product).

Protocol 1: Direct Dissolution for Nebivolol Drug Substance

This method is suitable for the analysis of **N-nitroso-nebivolol** in the raw drug substance.

Objective: To dissolve the nebivolol API and prepare a solution for direct LC-MS/MS analysis.

Materials:

- Nebivolol Drug Substance
- Methanol (LC-MS grade)
- Purified Water (LC-MS grade)
- 50% Methanol-Water solution (Diluent)
- Volumetric flasks (1 mL)
- Analytical balance
- Ultrasonic bath
- Syringe filters (0.22 µm, nylon)

Procedure:

- Accurately weigh approximately 0.5 mg of the nebivolol drug substance.[8]

- Transfer the weighed sample into a 1 mL volumetric flask.[8]
- Add the 50% methanol-water diluent to the flask to about half the volume.
- Vortex the flask for 1 minute to ensure initial dispersion.
- Place the volumetric flask in an ultrasonic bath and sonicate for 10 minutes to facilitate complete dissolution.[8]
- Remove the flask from the bath and allow it to cool to room temperature.[8]
- Make up the volume to the 1 mL mark with the 50% methanol-water diluent.[8]
- Homogenize the solution by inverting the flask several times.
- Filter the final solution through a 0.22 µm nylon filter into an HPLC vial for analysis.[8]



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Protocol 2: Extraction from Nebivolol Tablet Formulation

This protocol is designed for the extraction of **N-nitroso-nebivolol** from solid oral dosage forms.

Objective: To extract **N-nitroso-nebivolol** from the tablet matrix, removing excipients that could interfere with the analysis.

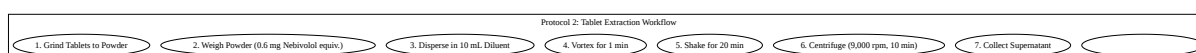
Materials:

- Nebivolol Tablets (e.g., 20 mg)
- Mortar and Pestle

- Diluent (e.g., 50% Methanol-Water or as specified by the analytical method)
- Centrifuge tubes (e.g., 15 mL)
- Vortex mixer
- Rotational shaker
- Centrifuge
- Syringe filters (0.22 μ m)

Procedure:

- Grind the nebivolol tablets into a fine, homogeneous powder using a mortar and pestle.[9]
[13]
- Weigh an amount of the tablet powder equivalent to 0.6 mg of nebivolol and transfer it into a 15 mL centrifuge tube.[13]
- Add 10 mL of the chosen diluent to the centrifuge tube.[13]
- Vortex the tube for 1 minute to ensure the powder is well-dispersed in the diluent.[9][13]
- Place the tube on a rotational shaker and shake for 20 minutes to facilitate the extraction of the analyte.[13]
- Centrifuge the solution at 9,000 rpm for 10 minutes to pellet the insoluble excipients.[1][13]
- Carefully transfer the clear supernatant to an HPLC vial, passing it through a 0.22 μ m syringe filter if necessary, for subsequent LC-MS/MS analysis.[1][13]



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Analytical Method: LC-MS/MS

Liquid Chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred analytical technique for the quantification of **N-nitroso-nebivolol** due to its high sensitivity and specificity, which allows for detection at very low levels.[9][10]

Illustrative LC-MS/MS Parameters

The following table summarizes typical parameters used in published methods. It is crucial to validate these or newly developed methods according to regulatory guidelines.

Parameter	Method 1 (for Drug Substance)[8]	Method 2 (for Tablet Formulation)[9]
LC System	Nexera™ XR	Agilent 1290 Infinity III UHPLC
Column	Shim-pack™ GIST-HP C18 (100 mm × 2.1 mm, 2 μm)	Agilent Pursuit XRs 3 μm Diphenyl (150 mm × 3 mm)
Column Temperature	40 °C	Not Specified
Mobile Phase A	Not Specified	1 mM ammonium trifluoroacetate + 0.004% formic acid in water
Mobile Phase B	Not Specified	Methanol
Flow Rate	Not Specified	0.5 mL/min
Injection Volume	Not Specified	10 μL
MS System	LCMS-2050 (Single Quadrupole)	Agilent 6495D Triple Quadrupole
Ionization Mode	ESI Positive	Jet Stream ESI Positive
Monitoring Mode	SIM (Selected Ion Monitoring)	MRM (Multiple Reaction Monitoring)
MRM Transition	Not Applicable	m/z 435.2 → 254.0

Note: To prevent contamination of the mass spectrometer with the high-concentration API, a diverter valve is often employed to direct the nebivolol peak to waste, while allowing the **N-nitroso-nebivolol** peak to enter the detector.[\[1\]](#)[\[8\]](#)

Quantitative Data Summary

The following tables summarize the performance characteristics of the analytical methods described in the literature.

Table 1: Method Performance for **N-nitroso-nebivolol** in Drug Substance[\[8\]](#)

Parameter	Value
Linearity Range	1 - 180 ng/mL
Correlation Coefficient (r^2)	0.9999
Spiked Concentration 1	0.03 µg/mg
Recovery at Spiked Conc. 1	100.4%
Spiked Concentration 2	0.3 µg/mg
Recovery at Spiked Conc. 2	100.2%

Table 2: Method Performance for **N-nitroso-nebivolol** in Tablet Formulation[\[1\]](#)[\[9\]](#)

Parameter	Value
Linearity Range	5 pg/mL - 50 ng/mL
Correlation Coefficient (r^2)	0.997
Limit of Detection (LOD)	2 pg/mL
Limit of Quantification (LOQ)	5 pg/mL
Reproducibility (%RSD at LOQ)	~3.1%
Spike Recovery (in API)	116.8%
Spike Recovery (in Placebo)	108.3%
Spike Recovery (in Tablet)	111.8%

Concluding Remarks

The described sample preparation techniques and LC-MS/MS methods provide a robust framework for the sensitive and accurate quantification of **N-nitroso-nebivolol** in both drug substance and tablet formulations. The direct dissolution method is straightforward for the API, while the solvent extraction followed by centrifugation is effective for the finished product. Researchers and drug development professionals must ensure that any method used is appropriately validated to meet the stringent requirements of regulatory agencies for the control of nitrosamine impurities, thereby ensuring patient safety.[9]

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